

"4-Bromo-2,6-difluorobenzoic acid" molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Bromo-2,6-difluorobenzoic Acid**

Cat. No.: **B068048**

[Get Quote](#)

An In-depth Technical Guide to **4-Bromo-2,6-difluorobenzoic Acid**

Abstract

4-Bromo-2,6-difluorobenzoic acid, with CAS number 183065-68-1, is a halogenated aromatic carboxylic acid.^{[1][2][3]} Its structure, featuring a bromine atom and two fluorine atoms on the benzoic acid core, makes it a significant building block in synthetic organic chemistry. This document provides a comprehensive overview of its molecular structure, physicochemical properties, spectroscopic signature, synthesis, and key applications, particularly for researchers in drug development and materials science.

Molecular Structure and Identifiers

4-Bromo-2,6-difluorobenzoic acid is a substituted benzoic acid. The core is a benzene ring with a carboxylic acid group. It is substituted with two fluorine atoms at positions 2 and 6, and a bromine atom at position 4.

Identifier	Value
Molecular Formula	C ₇ H ₃ BrF ₂ O ₂
Molecular Weight	237.00 g/mol [1] [2]
CAS Number	183065-68-1 [1] [2] [4]
SMILES String	OC(=O)c1c(F)cc(Br)cc1F [1]
InChI	1S/C7H3BrF2O2/c8-3-1-4(9)6(7(11)12)5(10)2-3/h1-2H,(H,11,12) [1] [4]
InChI Key	IRHPJGPQWZEZRX-UHFFFAOYSA-N [1] [4] [5]

Physicochemical Properties

The physical and chemical properties of **4-Bromo-2,6-difluorobenzoic acid** are summarized below. It typically appears as an off-white crystalline solid.[\[6\]](#)

Property	Value
Melting Point	198-204 °C [1]
Boiling Point	271.7±40.0 °C (Predicted) [4]
Density	1.872±0.06 g/cm ³ (Predicted) [4]
pKa	2.11±0.10 (Predicted) [4]
Solubility	Soluble in Methanol [4]
LogP	2.5 (at 25°C) [4]

Spectroscopic Analysis

- ¹H NMR: The proton NMR spectrum is relatively simple due to the molecule's symmetry. It shows a multiplet around δ 7.20 ppm, corresponding to the two aromatic protons.[\[4\]](#)
- IR Spectroscopy: The infrared spectrum would be expected to show a broad absorption band for the O-H stretch of the carboxylic acid (typically around 2500-3300 cm⁻¹), a strong

absorption for the C=O (carbonyl) stretch (around 1700 cm^{-1}), and characteristic absorptions for C-F and C-Br bonds.

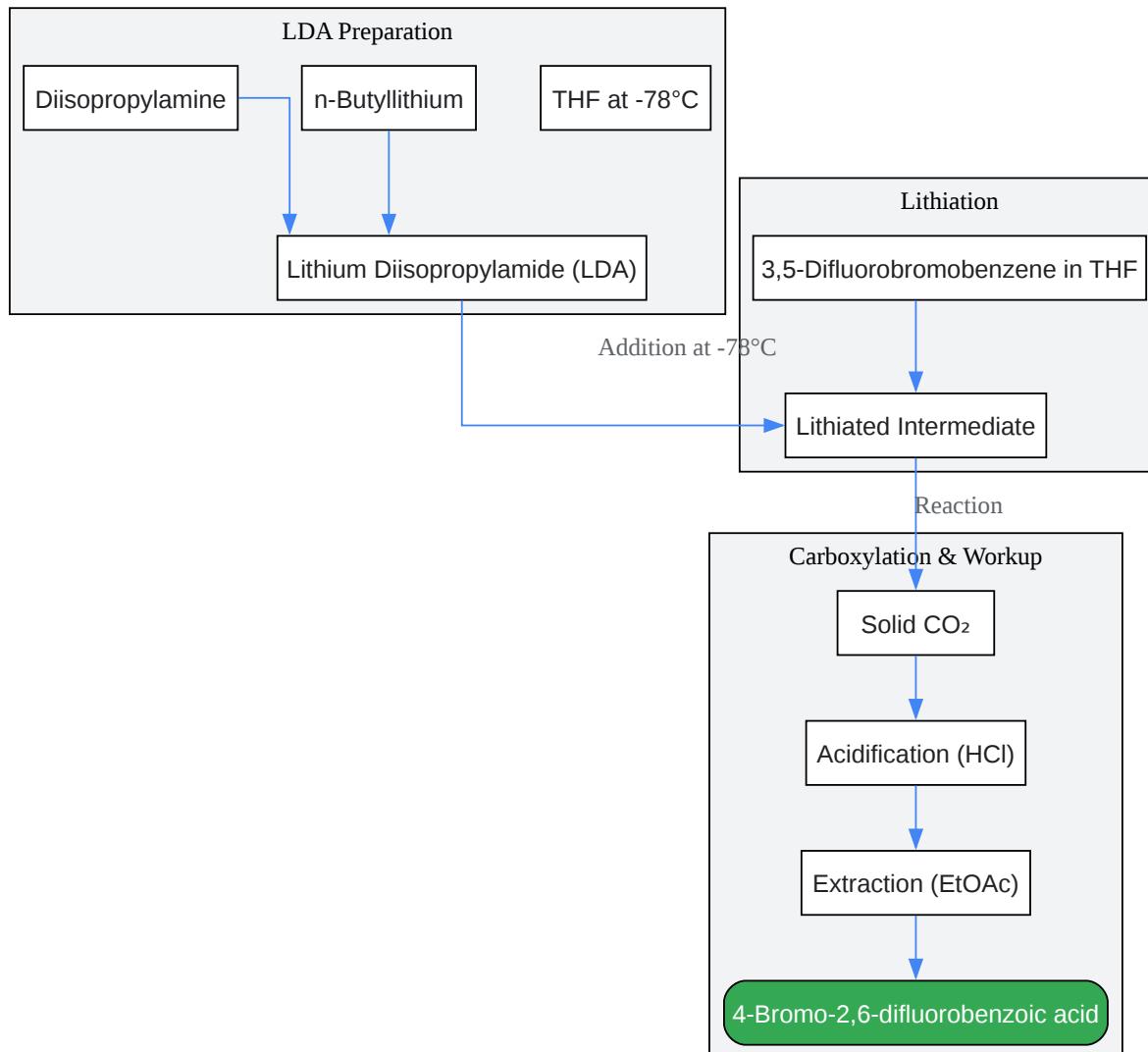
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound (237 g/mol), with a characteristic isotopic pattern due to the presence of bromine (^{79}Br and ^{81}Br in approximately a 1:1 ratio).

Synthesis of 4-Bromo-2,6-difluorobenzoic Acid

A common method for the synthesis of **4-bromo-2,6-difluorobenzoic acid** involves the ortho-lithiation of 3,5-difluorobromobenzene, followed by carboxylation with carbon dioxide.^[7]

Experimental Protocol

- Preparation of Lithium Diisopropylamide (LDA): In a reaction vessel under an inert atmosphere, tetrahydrofuran (THF) is cooled to $-78\text{ }^{\circ}\text{C}$.^{[4][8]} Diisopropylamine and n-butyllithium are added sequentially.^{[4][8]} The mixture is stirred at this temperature for a period to form the LDA reagent.
- Lithiation: A solution of 3,5-difluorobromobenzene in THF is slowly added to the LDA solution at $-78\text{ }^{\circ}\text{C}$.^{[4][8]} The reaction mixture is stirred for approximately 45 minutes to allow for the formation of the lithium salt at the 4-position.^{[4][8]}
- Carboxylation: The reaction mixture is then transferred to a beaker containing solid carbon dioxide (dry ice) and allowed to warm to room temperature while stirring overnight.^{[4][8]}
- Workup and Isolation: The pH of the reaction mixture is adjusted to 3 with 1N hydrochloric acid.^{[4][8]} The product is extracted with ethyl acetate. The organic layer is then dried over anhydrous magnesium sulfate and the solvent is evaporated to yield **4-bromo-2,6-difluorobenzoic acid**.^{[4][8]} This process has been reported to achieve a yield of 84%.^[4]

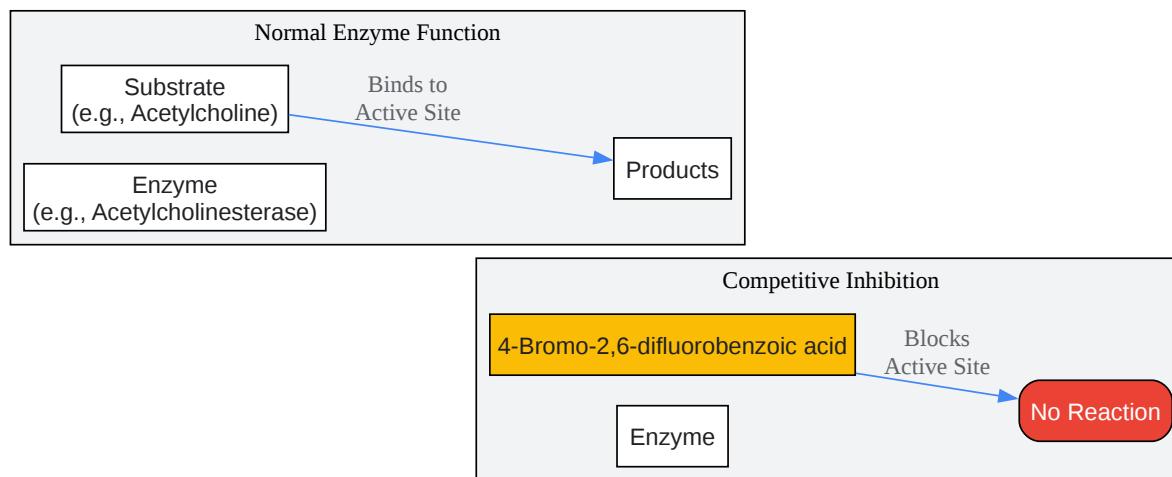
[Click to download full resolution via product page](#)**Synthesis workflow for 4-Bromo-2,6-difluorobenzoic acid.**

Applications and Biological Activity

4-Bromo-2,6-difluorobenzoic acid is a versatile intermediate in the synthesis of various organic compounds.^[4] It is used in the creation of agrochemicals, such as insecticides and herbicides.^{[4][8]} In the field of drug discovery and development, it is a valuable building block for creating more complex biologically active molecules.^[9]

Enzyme Inhibition

This compound has been identified as an inhibitor of several enzymes. It is known to be a competitive inhibitor of cytochrome P450 enzymes, which are involved in the metabolism of a wide range of compounds.^[4] Additionally, it has been recognized as an inhibitor of acetylcholinesterase, an enzyme critical for the breakdown of the neurotransmitter acetylcholine.^{[4][8]} This inhibitory activity makes it a subject of interest in neuropharmacology and toxicology research.



[Click to download full resolution via product page](#)

Mechanism of competitive enzyme inhibition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-ブロモ-2,6-ジフルオロ安息香酸 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. chemscene.com [chemscene.com]
- 3. echemi.com [echemi.com]
- 4. 4-Bromo-2,6-difluorobenzoic acid CAS#: 183065-68-1 [m.chemicalbook.com]
- 5. 4-Bromo-2,6-difluorobenzoic acid | CAS: 183065-68-1 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- 6. innospk.com [innospk.com]
- 7. CN101050176A - Method for preparing 4 - bromine 2,6 - difluoro benzoic acid - Google Patents [patents.google.com]
- 8. 4-Bromo-2,6-difluorobenzoic acid | 183065-68-1 [chemicalbook.com]
- 9. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. ["4-Bromo-2,6-difluorobenzoic acid" molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b068048#4-bromo-2-6-difluorobenzoic-acid-molecular-structure>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com